

Toxicological Assessment of N-nitroso-desmethyl-sumatriptan: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-desmethyl-sumatriptan*

CAS No.: 3036581-86-6

Cat. No.: B15811018

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical guide for the toxicological assessment of **N-nitroso-desmethyl-sumatriptan** based on current regulatory guidance and scientific understanding of N-nitrosamine impurities. As of December 2025, specific toxicological data for **N-nitroso-desmethyl-sumatriptan** is limited in the public domain. Therefore, this guide focuses on the recommended approach for such an assessment.

Introduction

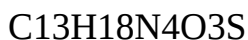
N-nitroso-desmethyl-sumatriptan is a nitrosamine drug substance-related impurity (NDSRI) of Sumatriptan, a medication used to treat migraine headaches. N-nitrosamines are a class of compounds that are of significant concern due to their potential as potent mutagenic carcinogens. Regulatory agencies worldwide have established stringent controls for the presence of such impurities in pharmaceutical products. This guide outlines the essential components of a toxicological risk assessment for **N-nitroso-desmethyl-sumatriptan**, providing a framework for researchers and drug development professionals.

Compound Information

A clear understanding of the chemical properties of **N-nitroso-desmethyl-sumatriptan** is fundamental to its toxicological assessment.

Property	Value	Source
IUPAC Name	N-methyl-1-[3-[2-[methyl(nitroso)amino]ethyl]-1H-indol-5-yl]methanesulfonamide	PubChem[1]
CAS Number	3036581-86-6	PubChem[1]
Molecular Formula	C13H18N4O3S	PubChem[1]
Molecular Weight	310.37 g/mol	PubChem[1]
Chemical Structure	See Figure 1	

Figure 1: Chemical Structure of **N-nitroso-desmethyl-sumatriptan**



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A 2D representation of the molecular structure of **N-nitroso-desmethyl-sumatriptan**.

Regulatory Context and Acceptable Intake

Regulatory bodies such as the U.S. Food and Drug Administration (FDA), the European Medicines Agency (EMA), and Health Canada have implemented a Carcinogenic Potency Categorization Approach (CPCA) for NDSRIs to assign an Acceptable Intake (AI) limit. The AI represents a daily exposure level that is considered to pose a negligible cancer risk over a lifetime.

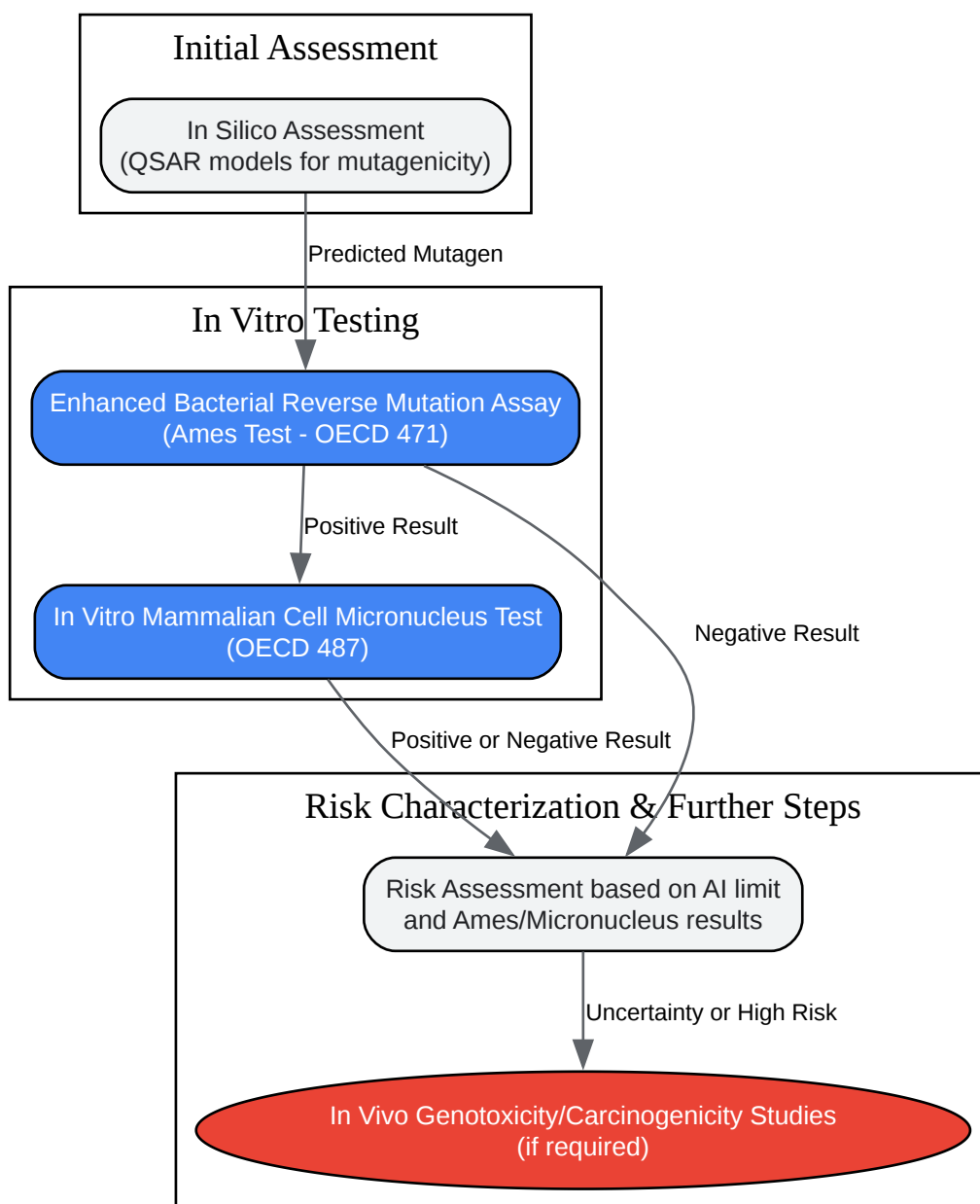
N-nitroso-desmethyl-sumatriptan has been evaluated by international regulatory agencies and is recognized as a potent nitrosamine impurity.

Regulatory Body	Potency Category	Acceptable Intake (AI) Limit	Reference
European Medicines Agency (EMA)	Category 1	18 ng/day	EMA[2]
Health Canada	Potency Category 1	18 ng/day	Health Canada[3]

This classification underscores the need for rigorous toxicological evaluation to ensure patient safety.

Recommended Toxicological Assessment Workflow

In the absence of existing data, a staged approach to toxicological assessment is recommended. This typically begins with in silico and in vitro assessments, followed by in vivo studies if necessary.



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Recommended workflow for the toxicological assessment of **N-nitroso-desmethylnorfenadone**.

Detailed Experimental Protocols

Enhanced Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a primary in vitro screen for mutagenicity. For N-nitrosamines, an enhanced protocol is recommended to improve sensitivity.[4][5][6][7]

Objective: To evaluate the potential of **N-nitroso-desmethyl-sumatriptan** to induce gene mutations in bacteria.

Guideline: Based on OECD Test Guideline 471.[6]

Methodology:

- **Tester Strains:** A minimum of five strains should be used, including *Salmonella typhimurium* TA98, TA100, TA1535, TA1537, and *Escherichia coli* WP2 uvrA (pKM101).[6]
- **Metabolic Activation:** The assay should be conducted with and without a metabolic activation system (S9 fraction). For nitrosamines, the use of both hamster and rat liver S9 at a 30% concentration is recommended.[4][6]
- **Assay Type:** The pre-incubation method should be used with a 30-minute pre-incubation time.[6]
- **Test Concentrations:** A suitable range of concentrations should be selected based on a preliminary toxicity test. At least five analyzable concentrations should be used.
- **Controls:**
 - Negative (solvent) control.
 - Positive controls for each strain, both with and without S9 activation.
- **Data Analysis:** A dose-related increase in revertant colonies, typically a two- to three-fold increase over the negative control, is considered a positive result.[8]

In Vitro Mammalian Cell Micronucleus Test

This assay detects chromosomal damage in mammalian cells.

Objective: To assess the potential of **N-nitroso-desmethyl-sumatriptan** to induce clastogenic and aneugenic effects.

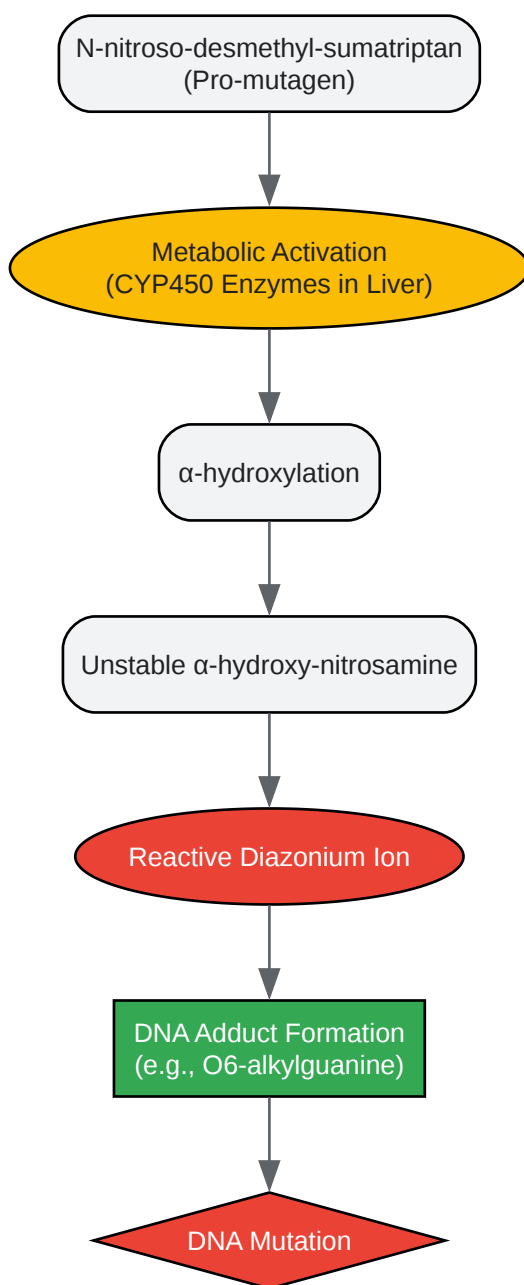
Guideline: OECD Test Guideline 487.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Cell Lines: Human peripheral blood lymphocytes or established cell lines such as TK6, CHO, or V79 are commonly used.[\[9\]](#)[\[10\]](#)
- Metabolic Activation: The test should be performed with and without an exogenous metabolic activation system (S9 fraction).
- Exposure: Cells are exposed to the test substance for a short period (e.g., 3-6 hours) in the presence and absence of S9, and for a longer period (e.g., 24 hours) without S9.
- Cytokinesis Block: Cytochalasin B is often used to block cytokinesis, allowing for the identification of cells that have completed one nuclear division.[\[11\]](#)
- Endpoint: The frequency of micronuclei in binucleated cells is scored.
- Controls:
 - Negative (solvent) control.
 - Positive controls (a clastogen and an aneugen).
- Data Analysis: A statistically significant, dose-dependent increase in the frequency of micronucleated cells indicates a positive result.

General Mechanism of Nitrosamine Genotoxicity

The genotoxicity of many N-nitrosamines is dependent on metabolic activation, primarily by cytochrome P450 (CYP) enzymes.



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General pathway of N-nitrosamine bioactivation leading to DNA mutation.

This metabolic activation leads to the formation of highly reactive intermediates that can form adducts with DNA, leading to mutations and potentially initiating carcinogenesis.[13]

Conclusion

The toxicological assessment of **N-nitroso-desmethyl-sumatriptan** requires a systematic approach, beginning with sensitive in vitro assays to determine its mutagenic potential. Given its classification as a potent NDSRI with a low Acceptable Intake limit, careful evaluation is paramount. This guide provides the foundational experimental protocols and logical framework for conducting a thorough risk assessment in line with current regulatory expectations. Should in vitro tests yield positive results, further in vivo testing may be warranted to fully characterize the risk to human health.

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